

Application Note: Comprehensive Characterization of 3-Benzylimidazolidine-2,4-dione

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Compound of Interest

Compound Name: **3-Benzylimidazolidine-2,4-dione**

Cat. No.: **B2819837**

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Introduction: The Significance of 3-Benzylimidazolidine-2,4-dione

3-Benzylimidazolidine-2,4-dione belongs to the hydantoin (imidazolidine-2,4-dione) class of heterocyclic compounds. The hydantoin scaffold is a privileged structure in medicinal chemistry, forming the core of various pharmaceutical agents with anticonvulsant, antiarrhythmic, and antidiabetic properties^{[1][2]}. The benzyl substitution at the N-3 position significantly influences the molecule's lipophilicity and steric profile, which can modulate its biological activity and pharmacokinetic properties.

Accurate and comprehensive characterization is a non-negotiable cornerstone of drug discovery and development. It ensures the unequivocal confirmation of the molecular structure, establishes purity, and provides the foundational data required for regulatory submission and further pharmacological studies. This guide provides a detailed, multi-faceted approach to the characterization of **3-Benzylimidazolidine-2,4-dione**, integrating data from spectroscopic and chromatographic techniques. The protocols are designed to be self-validating, ensuring researchers can have high confidence in their results.

Physicochemical Properties Summary

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	PubChem CID: 703698[3]
Molecular Weight	190.20 g/mol	PubChem CID: 703698[3]
Exact Mass	190.074227566 Da	PubChem CID: 703698[3]
IUPAC Name	(5S)-5-benzylimidazolidine-2,4-dione	PubChem CID: 703698[3]

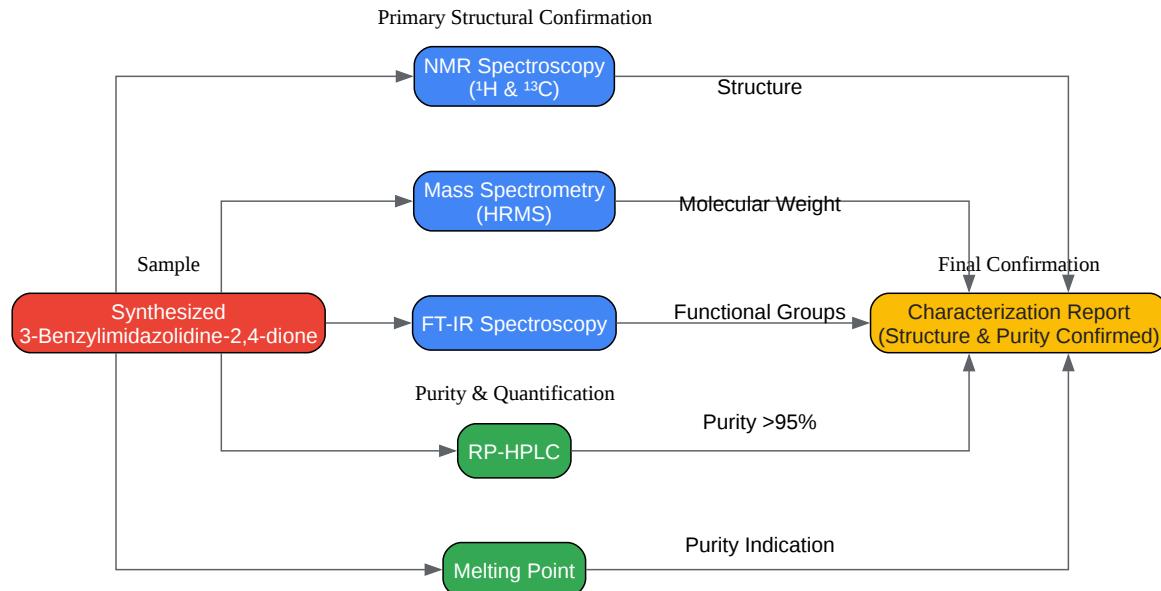
Structure

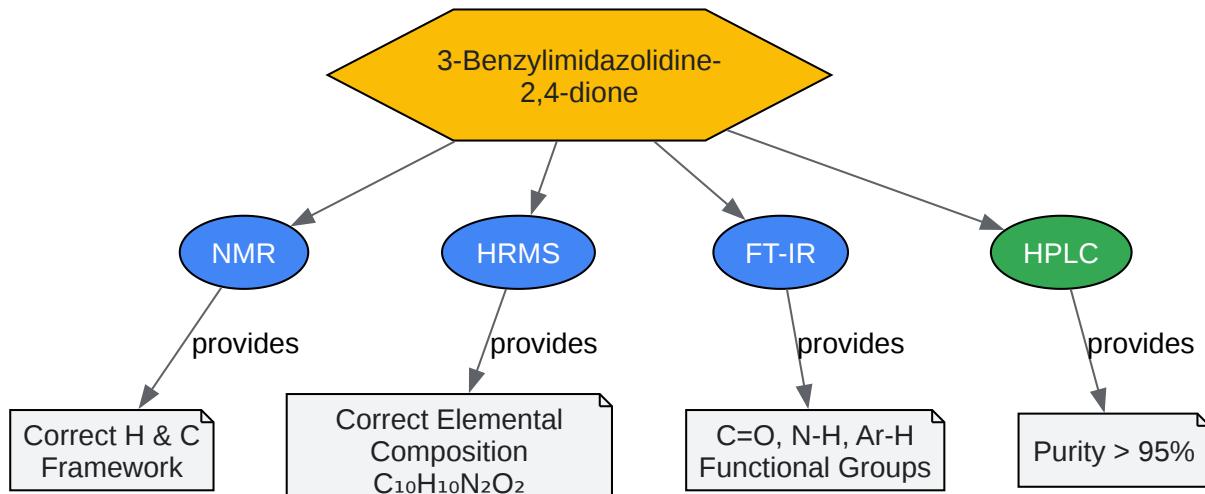


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Integrated Characterization Workflow

The confirmation of a compound's identity and purity is not achieved by a single technique but by the convergence of evidence from multiple orthogonal methods. The following workflow illustrates the logical progression from a newly synthesized sample to a fully characterized compound.





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References

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- 2. pmf.kg.ac.rs [pmf.kg.ac.rs]
- 3. (5S)-5-benzylimidazolidine-2,4-dione | C₁₀H₁₀N₂O₂ | CID 703698 - PubChem [pubchem.ncbi.nlm.nih.gov]
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